

CAS number for cis/trans mixture of 4-methylcyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

CAS No.: 934-67-8

Cat. No.: B1346011

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An In-depth Technical Guide to the Stereoisomers of **4-Methylcyclohexanecarboxylic Acid** for Researchers and Drug Development Professionals

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This guide provides a comprehensive technical overview of **4-methylcyclohexanecarboxylic acid**, focusing on the critical distinctions between its cis and trans stereoisomers. For scientists engaged in pharmaceutical research, agrochemical development, and materials science, a precise understanding of isomeric identity is paramount, as subtle differences in stereochemistry can lead to significant variations in biological activity and material properties. This document moves beyond simple identification, offering insights into the synthesis, analytical separation, and characterization of these compounds.

Foundational Chemistry: Understanding Isomerism in 4-Methylcyclohexanecarboxylic Acid

4-Methylcyclohexanecarboxylic acid ($C_8H_{14}O_2$) is a disubstituted cyclohexane derivative featuring a carboxylic acid group and a methyl group on the aliphatic ring.^[1] The tetrahedral nature of the ring's carbon atoms allows for different spatial arrangements of these substituents relative to the plane of the ring, giving rise to geometric isomerism.

- **trans-isomer:** The methyl and carboxyl groups are on opposite sides of the cyclohexane ring's plane. This configuration generally results in a more stable, lower-energy chair conformation where both bulky substituents can occupy equatorial positions, minimizing steric hindrance.
- **cis-isomer:** The methyl and carboxyl groups are on the same side of the ring's plane. In the most stable chair conformation, one substituent must occupy a less favorable axial position, leading to higher steric strain compared to the trans isomer.

This structural variance dictates the distinct physical properties and chemical reactivity of each isomer, making their accurate identification and separation a crucial step in any research or development workflow.

Definitive Identification: CAS Numbers and Chemical Identifiers

The Chemical Abstracts Service (CAS) assigns unique registry numbers to chemical substances to provide an unambiguous method of identification. Due to their distinct structures, the cis and trans isomers of **4-methylcyclohexanecarboxylic acid**, as well as their common mixture, each have a unique CAS number.

Identifier	cis-Isomer	trans-Isomer	cis/trans Mixture
CAS Registry Number	934-67-8[1][2]	13064-83-0[1][3][4]	4331-54-8[1][5][6][7][8]
IUPAC Name	cis-4-methylcyclohexane-1-carboxylic acid	trans-4-methylcyclohexane-1-carboxylic acid	4-methylcyclohexane-1-carboxylic acid
Molecular Formula	C ₈ H ₁₄ O ₂	C ₈ H ₁₄ O ₂	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol [1]	142.20 g/mol [3]	142.20 g/mol [5][6][8]
InChI Key	QTDXSEZXAPHVBI-KNVOCYPGNA-N[2]	QTDXSEZXAPHVBI-LJGSYFOKSA-N[1]	QTDXSEZXAPHVBI-UHFFFAOYSA-N[1][6]

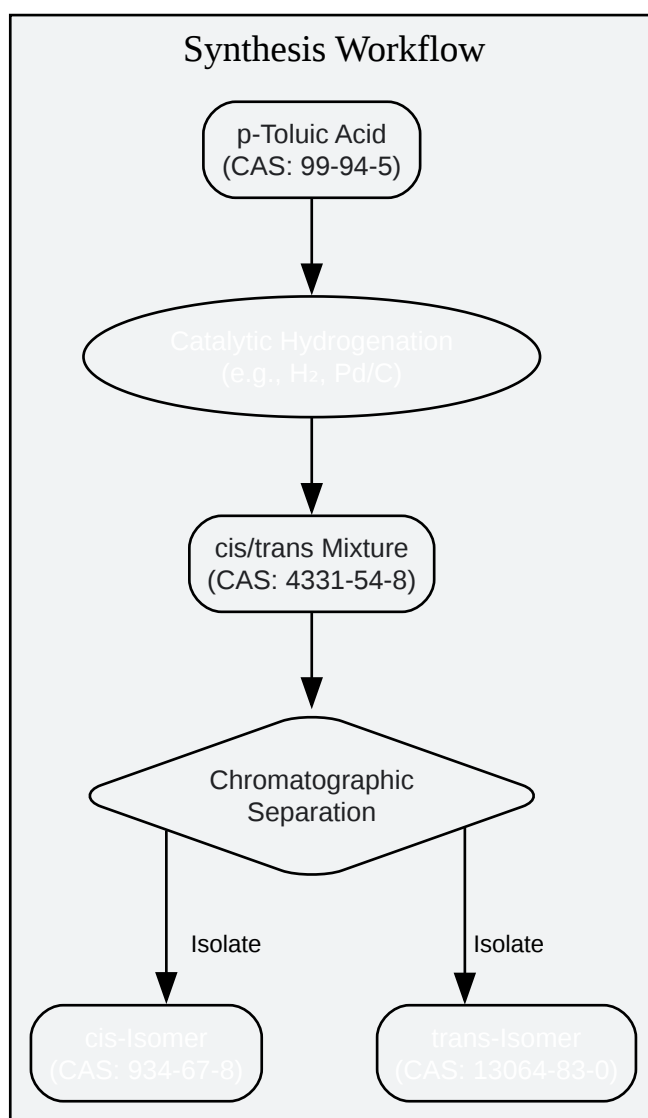
Comparative Physicochemical Properties

The stereochemical differences between the isomers directly influence their macroscopic physical properties. The greater stability and more regular packing ability of the trans isomer result in a significantly higher melting point. Commercial products are often sold as a mixture, which typically presents as a liquid at room temperature.[1][7][8]

Property	cis-Isomer	trans-Isomer	cis/trans Mixture
Physical State	Liquid / Low-melting solid	White Crystalline Solid[1]	Colorless Liquid[7][8]
Melting Point	29.0-29.5 °C[2]	109-111 °C[3]	Not applicable
Boiling Point	139 °C @ 20 Torr[2]	245 °C @ 760 Torr[3]	134-136 °C @ 15 mmHg[9]
Refractive Index	Not widely reported	Not widely reported	n ₂₀ /D 1.4598
Density	Not widely reported	1.025 g/cm ³ [3]	1.005 g/mL at 25 °C

Synthesis Pathway and Isomer Control

A common and industrially relevant method for synthesizing **4-methylcyclohexanecarboxylic acid** is the catalytic hydrogenation of p-toluic acid.[9] This reaction reduces the aromatic ring to a cyclohexane ring. The conditions of the hydrogenation (catalyst, temperature, pressure) can influence the resulting ratio of cis to trans isomers. Typically, this synthesis produces a mixture of both isomers, which then requires separation for applications demanding stereoisomeric purity.

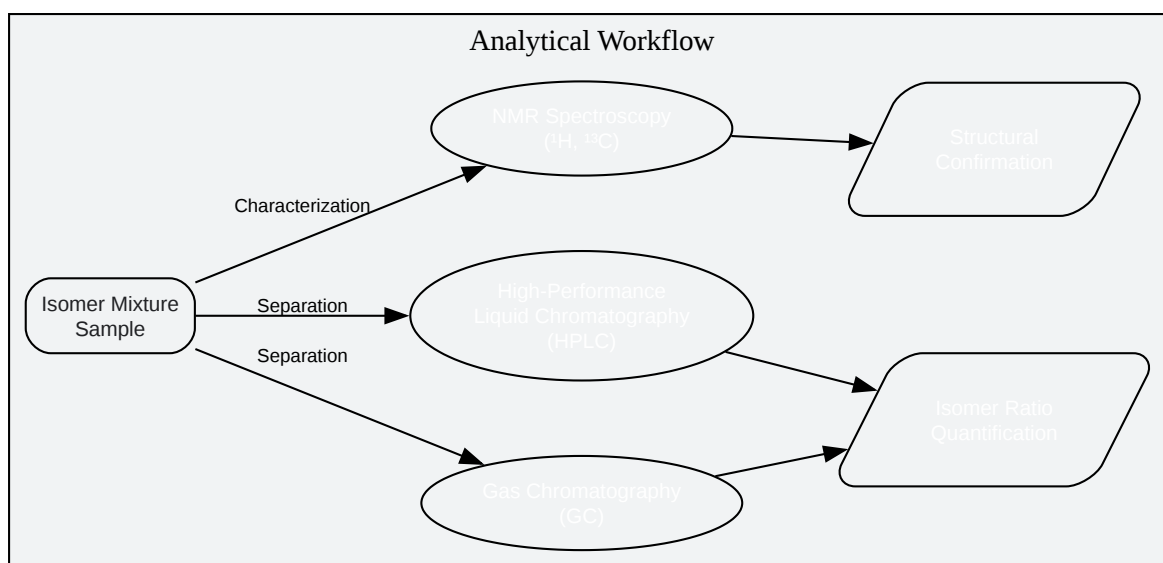


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Caption: Synthesis of **4-methylcyclohexanecarboxylic acid** isomers.

Analytical Protocols for Isomer Separation and Characterization

Distinguishing and quantifying the cis and trans isomers is a common analytical challenge. Due to their identical mass and similar functional groups, chromatographic and spectroscopic methods must be carefully optimized to exploit their subtle structural differences.



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Caption: Workflow for isomer analysis and characterization.

Gas Chromatography (GC) Protocol

GC is highly effective for separating volatile compounds. The isomers of **4-methylcyclohexanecarboxylic acid**, often after derivatization to their more volatile methyl esters, can be separated based on subtle differences in their interaction with the GC column's stationary phase.

Objective: To separate and quantify the cis and trans isomers in a mixture.

Protocol:

- Sample Preparation (Esterification):
 - Dissolve ~10 mg of the acid mixture in 2 mL of methanol.
 - Add 2-3 drops of concentrated sulfuric acid as a catalyst.
 - Reflux the mixture for 2-3 hours to form the methyl esters.
 - Cool the reaction, neutralize with a saturated sodium bicarbonate solution, and extract the esters with a non-polar solvent (e.g., diethyl ether or dichloromethane).
 - Dry the organic layer over anhydrous sodium sulfate and dilute to an appropriate concentration (~100-500 µg/mL) for GC analysis.
- GC System and Conditions:
 - Column: A mid-polarity capillary column, such as a DB-5ms or HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness), is recommended.[\[10\]](#)
 - Carrier Gas: Helium at a constant flow of 1-2 mL/min.
 - Injector: Split/splitless injector at 250°C. Use a split ratio (e.g., 50:1) for analytical work.
 - Oven Program:
 - Initial Temperature: 70°C, hold for 2 minutes.
 - Ramp: Increase at 5-10°C/min to a final temperature of 200°C.
 - Hold at the final temperature for 5 minutes.
 - Detector: Flame Ionization Detector (FID) or Mass Spectrometer (MS). An MS detector provides definitive identification based on fragmentation patterns.
- Data Interpretation: The two isomers will appear as distinct peaks. The trans isomer, being more linear, may elute differently from the more compact cis isomer depending on the

column phase. Peak area integration allows for the determination of the relative ratio of the two isomers in the mixture.

High-Performance Liquid Chromatography (HPLC) Protocol

HPLC, particularly reversed-phase HPLC, is a powerful technique for separating isomers that may have very close boiling points, making GC separation difficult without derivatization.^[11]

Objective: To achieve baseline separation of underivatized cis and trans isomers.

Protocol:

- Sample Preparation:
 - Prepare a stock solution of the isomer mixture at 1 mg/mL in the mobile phase.
 - Dilute the stock to a final concentration of ~100 µg/mL.
 - Filter the sample through a 0.45 µm syringe filter before injection.
- HPLC System and Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase: An isocratic or gradient mixture of acetonitrile (or methanol) and water, with a small amount of acid (e.g., 0.1% formic acid or phosphoric acid) to suppress the ionization of the carboxyl group and ensure sharp peaks. A typical starting point is 60:40 Acetonitrile:Water.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30-40°C to improve peak shape and reproducibility.
 - Detector: UV detector set to a low wavelength (~210 nm) where the carboxylic acid functional group absorbs.

- Data Interpretation: The more non-polar trans isomer will typically have a longer retention time on a C18 column than the slightly more polar cis isomer. Baseline resolution allows for accurate quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable tools for unambiguous structural confirmation of the separated isomers.^[12] The different spatial orientations of the substituents lead to distinct chemical shifts for the ring protons and carbons.

- ^1H NMR: The chemical shift of the proton alpha to the carboxylic acid (at the C1 position) is particularly diagnostic. In the trans isomer, this proton is typically axial when the carboxyl group is equatorial, leading to multiple couplings and a different chemical shift compared to the corresponding proton in the cis isomer. The protons of the methyl group will also show slight differences in their chemical shifts. The acidic proton of the carboxyl group typically appears as a broad singlet far downfield, often around 12 ppm.^[12]
- ^{13}C NMR: The carbon atoms of the cyclohexane ring will have different chemical shifts due to stereochemical effects. The carboxyl carbon typically resonates in the 175-185 ppm range.^[12] Comparing the spectra of pure isomers to that of the mixture allows for definitive identification.

Relevance in Scientific Research and Development

The stereochemically pure isomers of **4-methylcyclohexanecarboxylic acid** serve as valuable building blocks and intermediates in various fields.^[13] In medicinal chemistry, the specific three-dimensional shape of a molecule is often critical for its interaction with biological targets like enzymes and receptors. Therefore, synthesizing and testing stereochemically pure active pharmaceutical ingredients (APIs) is a fundamental requirement. The cis and trans isomers can be used to create derivatives with distinct biological activities, such as potential anti-ulcer agents.^[14]

Conclusion

The accurate identification of **4-methylcyclohexanecarboxylic acid** isomers is foundational for any scientific application. While CAS number 4331-54-8 refers to the common cis/trans mixture, researchers must be aware of the distinct identifiers for the pure cis (934-67-8) and

trans (13064-83-0) isomers. The significant differences in their physical properties, driven by stereochemistry, necessitate the use of high-resolution analytical techniques like GC and HPLC for separation and quantification. Coupled with spectroscopic confirmation by NMR, these protocols provide a robust framework for ensuring the isomeric purity required for advanced research and development in the pharmaceutical and chemical industries.

References

- Cas 13064-83-0,trans-**4-Methylcyclohexanecarboxylic acid**. (n.d.). LookChem. Retrieved January 8, 2026, from [\[Link\]](#)
- cis-**4-Methylcyclohexanecarboxylic acid**. (n.d.). CAS Common Chemistry. Retrieved January 8, 2026, from [\[Link\]](#)
- **4-Methylcyclohexanecarboxylic acid** | C₈H₁₄O₂ | CID 20330. (n.d.). PubChem. Retrieved January 8, 2026, from [\[Link\]](#)
- Gracia-Moreno, E., Lopez, R., & Ferreira, V. (2015). Determination of 2-, 3-, 4-methylpentanoic and cyclohexanecarboxylic acids in wine. *Journal of Chromatography A*, 1381, 210-218. Retrieved January 8, 2026, from [\[Link\]](#)
- Method for producing 4-(aminomethyl)cyclohexane carboxylic acid. (2021). Google Patents.
- Preparation of the CIS and TRANS Isomers of Methylcyclohexanecarboxylic Acids and Their 2-Diethylaminoethyl Esters. (1960). WMU's ScholarWorks. Retrieved January 8, 2026, from [\[Link\]](#)
- **4-Methylcyclohexanecarboxylic Acid** (cis- and trans- mixture). (n.d.). MySkinRecipes. Retrieved January 8, 2026, from [\[Link\]](#)
- Separation and purification of cis and trans isomers. (1975). Google Patents.
- Basic Concepts of NMR: Identification of the Isomers of C₄H₈O₂. (n.d.). Magritek. Retrieved January 8, 2026, from [\[Link\]](#)
- Jiang, D. H., Mao, Z. H., & Zheng, H. (2008). cis-4-(Tosyloxymethyl)cyclohexanecarboxylic acid. *Acta Crystallographica Section E*, E64, o598. Retrieved January 8, 2026, from [\[Link\]](#)

- Spectroscopy of Carboxylic Acids and Nitriles. (n.d.). NC State University Libraries. Retrieved January 8, 2026, from [\[Link\]](#)

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Sources

- 1. 4-Methylcyclohexanecarboxylic acid (934-67-8) for sale [\[vulcanchem.com\]](#)
- 2. CAS Common Chemistry [\[commonchemistry.cas.org\]](#)
- 3. Cas 13064-83-0,trans-4-Methylcyclohexanecarboxylic acid | [lookchem \[lookchem.com\]](#)
- 4. trans-4-Methylcyclohexanecarboxylic acid | 13064-83-0 [\[chemicalbook.com\]](#)
- 5. [labsolu.ca \[labsolu.ca\]](#)
- 6. 4-Methylcyclohexanecarboxylic Acid (cis- and trans- mixture) 98.0+%, TCI America™ | Fisher Scientific [\[fishersci.ca\]](#)
- 7. 4-Methylcyclohexanecarboxylic Acid (cis- and trans- mixtur... [\[cymitquimica.com\]](#)
- 8. [labproinc.com \[labproinc.com\]](#)
- 9. 4-Methylcyclohexanecarboxylic acid | 4331-54-8 [\[chemicalbook.com\]](#)
- 10. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 11. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 12. 20.8 Spectroscopy of Carboxylic Acids and Nitriles – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [\[ncstate.pressbooks.pub\]](#)
- 13. 4-Methylcyclohexanecarboxylic Acid (cis- and trans- mixture) [\[myskinrecipes.com\]](#)
- 14. [researchgate.net \[researchgate.net\]](#)
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